

# safety and handling guidelines for m-PEG2-acid

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## Compound of Interest

Compound Name: *m*-PEG2-acid

Cat. No.: B1677424

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## An In-depth Technical Guide on the Safety and Handling of **m-PEG2-acid**

This guide provides comprehensive safety and handling information for **m-PEG2-acid** (CAS: 149577-05-9) intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personal safety and maintaining experimental integrity in the laboratory.

## Physicochemical and Structural Data

**m-PEG2-acid**, also known as 3-(2-methoxyethoxy)propanoic acid, is a hydrophilic PEG linker featuring a terminal carboxylic acid and a methoxy group.<sup>[1][2]</sup> The carboxylic acid can be reacted with primary amines to form stable amide bonds, making it a versatile tool in bioconjugation and for creating PROTACs.<sup>[1][2][3]</sup> The PEG spacer enhances the solubility of conjugated molecules in aqueous media.<sup>[2][3]</sup>

Table 1: Physical and Chemical Properties of **m-PEG2-acid**

Property	Value	References
CAS Number	149577-05-9	[2][3][4]
Molecular Formula	C6H12O4	[2][3][4]
Molecular Weight	148.16 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[5]
Purity	>96% - 98%	[2][3][4]
Boiling Point	244.2 ± 20.0 °C (Predicted)	[5]
Density	1.098 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]

| pKa | 4.28 ± 0.10 (Predicted) |[5] |

## Hazard Identification and Toxicology

Based on GHS classifications, **m-PEG2-acid** is considered an irritant to the skin and respiratory tract and can cause serious eye damage.[5] It is crucial to handle this chemical with appropriate precautions.

Table 2: GHS Hazard Classification for **m-PEG2-acid**

Code	Hazard Statement	Hazard Class	Category	Signal Word
H315	Causes skin irritation	Skin corrosion/irritation	2	Warning
H318	Causes serious eye damage	Serious eye damage/eye irritation	1	Danger
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation	3	Warning

Data sourced from ChemicalBook.[5]

No components of similar products are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[6]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **m-PEG2-acid**. The following PPE is recommended to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Required Equipment	Specifications and Rationale
Eye/Face Protection	Safety goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and serious eye damage.[5][6][7]
Hand Protection	Chemical-resistant disposable nitrile, neoprene, or butyl rubber gloves	Provides a barrier against skin contact and irritation.[7][8] Gloves should be inspected before use and changed immediately if contaminated.[7][9]
Body Protection	Laboratory coat	Should be worn and kept fastened to protect skin and clothing from accidental spills.[7][9]

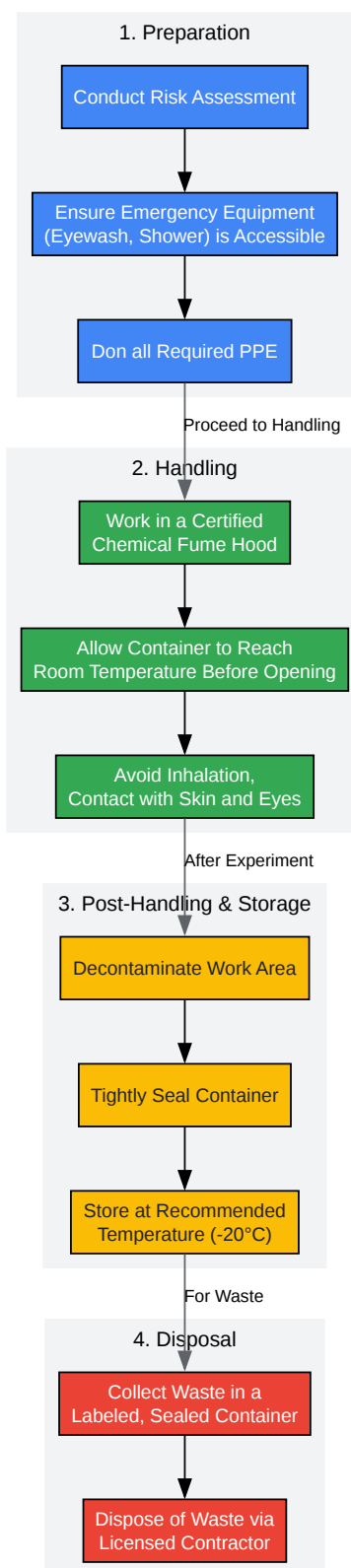
| Respiratory Protection | Use in a well-ventilated area or a certified chemical fume hood | Essential to prevent inhalation of vapors or aerosols and avoid respiratory tract irritation.[6][7][9] |

## Experimental Protocols and Handling Procedures

A systematic approach to handling **m-PEG2-acid** is crucial for both safety and experimental success.

### General Handling Workflow

The following diagram outlines the standard workflow for safely handling **m-PEG2-acid** in a laboratory setting.



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Caption: General workflow for handling **m-PEG2-acid**.

## Step-by-Step Handling Protocol

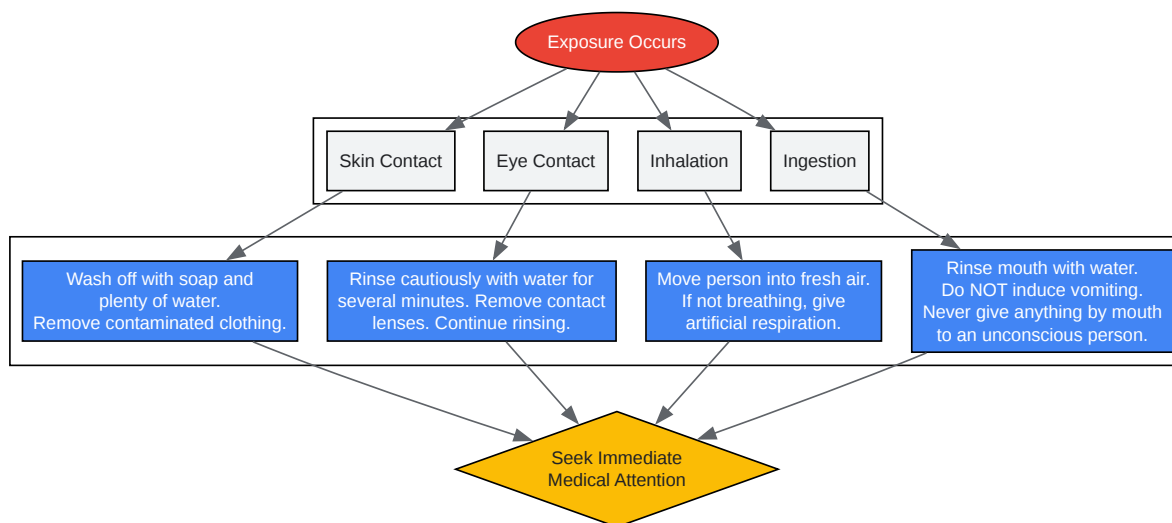
- Preparation: Before handling, conduct a thorough risk assessment for the planned experiment.<sup>[7]</sup> Ensure that a safety shower, eyewash station, and other emergency equipment are accessible.<sup>[7]</sup> Don all required PPE as specified in Table 3.<sup>[9]</sup>
- Acclimatization: Allow the container of **m-PEG2-acid** to equilibrate to room temperature before opening to prevent condensation.<sup>[9]</sup>
- Handling: Conduct all work within a certified chemical fume hood to prevent inhalation of vapors.<sup>[7][9]</sup> Avoid all direct contact with skin, eyes, and clothing.<sup>[6][7]</sup>
- Storage: After use, ensure the container is tightly sealed.<sup>[7]</sup> Store the compound at -20°C in a dry environment.<sup>[2][3]</sup>
- Decontamination: Thoroughly decontaminate the work area and any equipment after handling is complete.<sup>[9]</sup>
- Disposal: Collect contaminated items (e.g., gloves, pipette tips) in a sealed, labeled hazardous waste container.<sup>[7]</sup> Dispose of all chemical waste through a licensed waste disposal contractor in accordance with local regulations.<sup>[7]</sup>

## First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately. Medical attention should be sought for all exposure incidents.

## First Aid Response Flowchart

The following diagram illustrates the immediate actions to take following an exposure event.



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Caption: First aid procedures for **m-PEG2-acid** exposure.

- Eye Contact: Immediately flush eyes with plenty of water for several minutes as a precaution, removing contact lenses if present and easy to do so.[5][9] Seek immediate medical attention as the substance can cause serious eye damage.[5]
- Skin Contact: Wash off with soap and plenty of water and remove any contaminated clothing. [9]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[9]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[6][9]

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area and ensure adequate ventilation. [6][10] Avoid breathing vapors and wear full personal protective equipment.[6][10]
- Environmental Precautions: Prevent the chemical from entering drains or water courses.[6][10]
- Containment and Cleaning: Absorb the spill with an inert, liquid-binding material such as diatomite or universal binders.[6][10] Decontaminate the affected surfaces and equipment, and dispose of all contaminated material as hazardous waste according to regulations.[6][10]

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